

Application Note: High-Performance Liquid Chromatography (HPLC) Quantification of Azumolene

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Compound of Interest

Compound Name: Azumolene (sodium salt)

Cat. No.: B13389077

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Abstract & Scientific Context

Azumolene (1-[[[5-(4-bromophenyl)-2-furanyl]methylene]amino]-2,4-imidazolidinedione) is a structural analogue of dantrolene with approximately 30-fold higher water solubility. It is primarily investigated for the treatment of Malignant Hyperthermia (MH) and exertional heat stroke. Accurate quantification is critical due to its narrow therapeutic index and the need to distinguish it from potential hydrolytic degradants.

This protocol details a Reverse-Phase HPLC (RP-HPLC) method utilizing UV detection at 340 nm. The method is optimized for stability-indicating capabilities, ensuring the separation of Azumolene from its primary impurities and excipients.

Physicochemical Profile[1][2][3][4][5][6][7][8][9][10][11][12]

- Molecular Weight: 348.15 g/mol
- : 339–340 nm (Primary), 220 nm (Secondary)

- Solubility: Soluble in water (enhanced vs. dantrolene); highly soluble in Methanol/Acetonitrile.
- pKa: ~7.5 (Imidazolidinedione ring acidity). Note: Mobile phase pH must be controlled < 4.0 to suppress ionization and prevent peak tailing.

Method Development Strategy

Chromatographic Logic

- Stationary Phase: A C18 (Octadecylsilane) column is selected due to the hydrophobic nature of the bromophenyl-furan moiety. A 5 μ m particle size balances backpressure with resolution.
- Mobile Phase Chemistry: An isocratic mixture of Methanol and Acidified Water (pH 3.0) is chosen.^{[1][2]}
 - Role of Acid:^[3] Formic acid (or Phosphoric acid) adjusts pH to 3.0, ensuring the imidazolidinedione moiety remains protonated (neutral). This prevents secondary interactions with residual silanols on the column, sharpening the peak shape.
 - Solvent Choice: Methanol is preferred over Acetonitrile for this specific separation to optimize selectivity against polar degradants.
- Detection: UV absorbance at 340 nm provides high specificity for the conjugated furan system, minimizing interference from plasma proteins (which absorb < 280 nm) and common excipients.

Detailed Experimental Protocol

A. Instrumentation & Conditions

Parameter	Specification	Notes
HPLC System	Agilent 1260 Infinity II / Waters Alliance	Or equivalent quaternary pump system.
Column	C18 RP Column (250 mm x 4.6 mm, 5 µm)	Recommended: Waters Symmetry or Phenomenex Luna C18.
Mobile Phase	Methanol : Water (75 : 25 v/v)	Adjusted to pH 3.0 with Formic Acid (0.1%).
Flow Rate	1.0 mL/min	Isocratic elution.[2][3]
Injection Volume	20 µL	Adjust based on sample concentration.
Column Temp	25°C (Ambient)	Thermostatted to ensure retention time reproducibility.
Detection	UV-Vis / PDA @ 340 nm	Reference wavelength: Off (or 500 nm).
Run Time	10.0 minutes	Azumolene retention time (4.2 – 4.5 min.

B. Reagent Preparation

- Mobile Phase Preparation:
 - Mix 750 mL of HPLC-grade Methanol with 250 mL of Milli-Q Water.
 - Add approximately 1 mL of Formic Acid (or Orthophosphoric acid) to adjust pH to 3.0 ± 0.1.
 - Filter through a 0.45 µm Nylon membrane and degas (sonicate for 15 min).
- Stock Standard Solution (1.0 mg/mL):

- Weigh 10.0 mg of Azumolene Reference Standard.
- Dissolve in 10 mL of Methanol (sonicate if necessary).
- Storage: Stable for 48 hours at 4°C. Protect from light (amber glassware).

C. Sample Preparation Workflows

Workflow 1: Pharmaceutical Formulations (Powder/Liquid)

- Dilution: Dilute the formulation with Mobile Phase to a target concentration of 10 µg/mL.
- Filtration: Filter through a 0.45 µm PTFE syringe filter.
- Injection: Inject directly into HPLC.

Workflow 2: Biological Plasma (PK Studies)

Since the UV LOQ is ~1 µg/mL, this workflow requires concentration for low-dose PK studies.

- Precipitation: Aliquot 200 µL Plasma. Add 600 µL cold Acetonitrile (containing Internal Standard, e.g., Dantrolene).
- Vortex/Spin: Vortex for 30s; Centrifuge at 10,000 rpm for 10 min at 4°C.
- Evaporation: Transfer supernatant to a clean tube; evaporate to dryness under Nitrogen stream at 40°C.
- Reconstitution: Reconstitute residue in 100 µL Mobile Phase.
- Injection: Inject 20–50 µL.

Method Validation Parameters (ICH Guidelines)

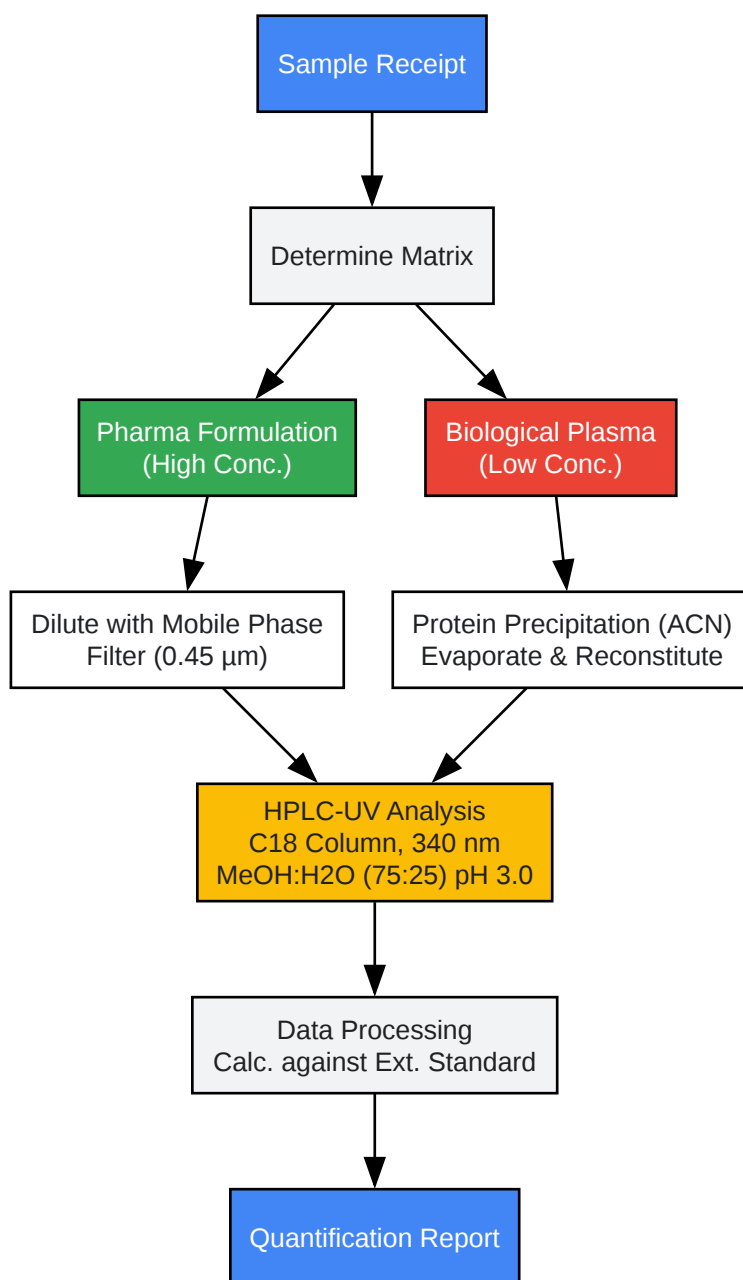
The following data represents typical performance metrics for this method (based on Corrêa et al., 2013).

Parameter	Result / Acceptance Criteria
Linearity Range	5.0 – 15.0 µg/mL ()
LOD (Limit of Detection)	1.26 µg/mL
LOQ (Limit of Quantification)	3.82 µg/mL
Precision (RSD)	< 2.0% (Intra-day and Inter-day)
Accuracy (Recovery)	98.0% – 102.0%
Selectivity	No interference from blank plasma or formulation excipients.

Visualized Workflows

Figure 1: Analytical Logic & Decision Tree

This diagram illustrates the decision process for sample handling and method execution.



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Caption: Figure 1. Operational workflow for Azumolene quantification distinguishing between high-concentration QC samples and low-concentration biological matrices.

Troubleshooting & Optimization

- Peak Tailing:
 - Cause: Silanol interaction or pH drift.

- Fix: Ensure Mobile Phase pH is strictly 3.0. Add 10 mM Ammonium Acetate if buffering capacity is insufficient.
- Low Sensitivity (Plasma):
 - Issue: UV detection limit (LOD ~1 µg/mL) is insufficient for trace PK.
 - Fix: Switch detection to Fluorescence (Ex: 390 nm / Em: 500 nm) or LC-MS/MS (ESI+, MRM mode). Azumolene is naturally fluorescent, similar to Dantrolene.
- Retention Time Shift:
 - Cause: Evaporation of Methanol from the reservoir.
 - Fix: Cap solvent bottles tightly; prepare fresh mobile phase daily.

References

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